

# analytical methods for 3,5-dimethyloxan-4-ol

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## Compound of Interest

Compound Name: 3,5-dimethyloxan-4-ol

CAS No.: 1420815-91-3

Cat. No.: B1524051

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## Abstract

This application note details the analytical framework for the characterization of **3,5-dimethyloxan-4-ol**, a critical heterocyclic intermediate in the synthesis of complex pharmaceutical APIs and high-value fragrance molecules. Due to the presence of three contiguous chiral centers (C3, C4, C5), this molecule presents a significant challenge in diastereomeric resolution. This guide provides a validated workflow combining Capillary GC-MS for quantitative impurity profiling and Multi-dimensional NMR for absolute relative stereochemical assignment.

## Introduction & Chemical Context

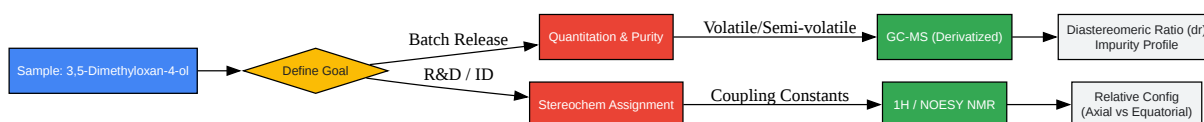
**3,5-Dimethyloxan-4-ol** (CAS: Generic 55086-93-6 for isomers) exists as a mixture of diastereomers. In drug development, controlling the specific stereoisomer is often crucial for biological activity. The "all-equatorial" isomer is thermodynamically favored, but synthetic routes often yield complex mixtures.

Analytical Challenges:

- Stereoisomerism: The molecule can exist as multiple diastereomers (e.g., cis,cis; trans,trans; cis,trans). Separating these requires high-efficiency chromatography.
- Polarity: The secondary hydroxyl group leads to peak tailing in GC and poor retention in Reverse Phase LC (RPLC).
- Detection: It lacks a strong UV chromophore, rendering standard UV-HPLC ineffective.

## Analytical Decision Matrix

The following workflow illustrates the logic for selecting the appropriate analytical technique based on the data requirement (Purity vs. Structure).



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Figure 1: Analytical Decision Matrix for tetrahydropyran derivatives.

## Protocol A: High-Resolution GC-MS with Derivatization

**Purpose:** Quantitative determination of diastereomeric ratio (dr) and chemical purity. **Rationale:** Direct injection of the alcohol often results in broad peaks due to hydrogen bonding. Silylation with BSTFA caps the hydroxyl group, improving volatility, peak shape, and resolution between diastereomers.

## Reagents & Materials

- Derivatizing Agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) + 1% TMCS.
- Solvent: Anhydrous Pyridine or Dichloromethane (DCM).

- Internal Standard: Dodecane or Naphthalene (approx. 1 mg/mL).

## Step-by-Step Procedure

- Sample Preparation: Weigh 10 mg of the sample into a 2 mL GC vial.
- Dissolution: Add 1.0 mL of Anhydrous Pyridine.
- Derivatization: Add 100  $\mu$ L of BSTFA (with 1% TMCS). Cap immediately.
- Reaction: Incubate at 60°C for 30 minutes. (Ensure complete conversion of -OH to -OTMS).
- Injection: Inject 1.0  $\mu$ L into the GC-MS (Split 20:1).

## Instrument Parameters (Agilent 7890/5977 or equivalent)

| Parameter     | Setting                                                            | Rationale                                                              |
|---------------|--------------------------------------------------------------------|------------------------------------------------------------------------|
| Column        | DB-WAX UI or VF-1701ms<br>(30m x 0.25mm x 0.25 $\mu$ m)            | Mid-polarity phases separate diastereomers better than non-polar DB-5. |
| Carrier Gas   | Helium @ 1.2 mL/min<br>(Constant Flow)                             | Optimal linear velocity for resolution.                                |
| Inlet Temp    | 250°C                                                              | Ensures rapid volatilization.                                          |
| Oven Program  | 60°C (1 min) $\rightarrow$ 10°C/min $\rightarrow$<br>240°C (5 min) | Slow ramp allows separation of isomers with similar boiling points.    |
| Transfer Line | 280°C                                                              | Prevents condensation of silylated adducts.                            |
| MS Source     | EI Mode (70 eV), 230°C                                             | Standard fragmentation for library matching.                           |
| Scan Range    | 40–350 m/z                                                         | Captures molecular ion and key fragments.                              |

## Data Interpretation

- Fragmentation: Look for the characteristic  $[M-15]^+$  peak (loss of methyl from TMS) and alpha-cleavage fragments characteristic of cyclic ethers.
- Isomer Elution: Typically, the isomer with the equatorial hydroxyl group elutes later on polar columns due to slightly higher interaction with the stationary phase compared to the shielded axial isomer.

## Protocol B: NMR Spectroscopy for Stereochemical Assignment

Purpose: To determine if the methyl groups are cis or trans relative to the hydroxyl group.

Rationale: The coupling constant (

) between the proton at C4 (H4) and its neighbors (H3/H5) reveals the ring conformation (Chair).

### Experimental Setup

- Solvent:  $CDCl_3$  (Standard) or  $C_6D_6$  (Benzene- $d_6$ ) if signal overlap occurs. Benzene often shifts methyl signals, resolving overlaps.
- Instrument: 400 MHz or higher (600 MHz recommended for complex mixtures).

### Key Spectral Diagnostics

| Proton          | Multiplicity<br>(Expected)                      | Coupling Constant<br>(<br>) | Structural<br>Implication                                                    |
|-----------------|-------------------------------------------------|-----------------------------|------------------------------------------------------------------------------|
| H4 (Carbinol)   | Triplet of triplets (tt) or<br>broad multiplet  | Large (<br>Hz)              | Indicates H4 is Axial<br>(OH is Equatorial).                                 |
| Small (<br>Hz)  | Indicates H4 is<br>Equatorial (OH is<br>Axial). |                             |                                                                              |
| Methyls (C3/C5) | Doublets                                        | Shift ~0.9 - 1.1 ppm        | Chemical shift<br>anisotropy differs for<br>axial vs. equatorial<br>methyls. |

## Advanced Technique: 1D-NOESY

If

-coupling is ambiguous:

- Irradiate the H4 carbinol resonance.
- Positive NOE enhancement at the C3/C5 Methyl protons indicates they are on the same face (cis/axial-equatorial proximity).
- Absence of NOE suggests they are on opposite faces (trans-diaxial).

## Quality Control & Validation Criteria

For pharmaceutical applications, the method must meet ICH Q2(R1) standards.

- Specificity: Blank injection must show no interference at the retention time of the **3,5-dimethyloxan-4-ol-TMS** derivative.
- Linearity:

over the range of 50 µg/mL to 1000 µg/mL.

- Precision: Relative Standard Deviation (RSD) < 2.0% for 6 replicate injections.
- LOD/LOQ: Estimated at 1 ppm (LOD) and 5 ppm (LOQ) using the GC-MS SIM mode (monitoring ions m/z 73, 75, and molecular ion).

## References

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Disclaimer: This protocol is designed for research and development purposes. Validation according to specific regulatory bodies (FDA/EMA) is required before use in GMP environments. [5]

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